An In-depth Technical Guide to 1,3-Dihydroxyurea: Chemical Properties and Structure

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Compound of Interest

Compound Name:	*1,3-Dihydroxyurea*
CAS No.:	*686-68-0*
Cat. No.:	*B1604864*

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of the chemical properties and structure of **1,3-dihydroxyurea** (also known as N,N'-dihydroxyurea). While its isomer, 1-hydroxyurea (hydroxyurea), is a well-established therapeutic agent, **1,3-dihydroxyurea** remains a less-explored molecule. This document aims to consolidate the available scientific information on **1,3-dihydroxyurea**, offering a foundational resource for researchers and professionals in the fields of chemistry and drug development. The guide will delve into its synthesis, structural characteristics, and chemical reactivity, while also drawing a clear distinction from its more clinically prevalent isomer.

Introduction to 1,3-Dihydroxyurea

1,3-Dihydroxyurea is a chemical compound with the molecular formula $CH_4N_2O_3$[1][2]. It is a derivative of urea where both nitrogen atoms are substituted with a hydroxyl group[2]. This

structural feature distinguishes it from the well-known drug hydroxyurea, where only one nitrogen atom is hydroxylated. While hydroxyurea has found significant application in medicine, particularly in the treatment of myeloproliferative neoplasms and sickle cell disease, the biological activity and potential therapeutic applications of **1,3-dihydroxyurea** are not as extensively documented[1].

This guide will focus exclusively on the chemical nature of **1,3-dihydroxyurea**, providing a detailed examination of its synthesis, structural properties, and reactivity. Understanding these fundamental aspects is a prerequisite for any future exploration of its pharmacological potential.

Chemical Synthesis and Reactivity

Synthesis of 1,3-Dihydroxyurea

The primary synthesis of **1,3-dihydroxyurea** involves the reaction of hydroxylamine with phosgene[3]. This reaction provides a direct route to the N,N'-dihydroxyurea structure.

Reaction Scheme:

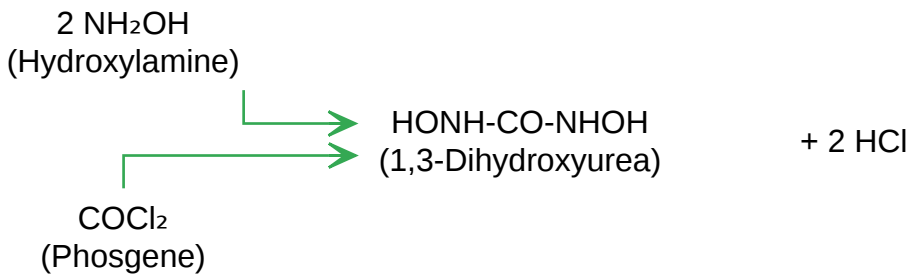

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Figure 1: Synthesis of **1,3-Dihydroxyurea** from Hydroxylamine and Phosgene.

While the specific experimental conditions for this synthesis are not extensively detailed in readily available literature, the general approach involves the careful addition of phosgene to a solution of hydroxylamine. Due to the hazardous nature of phosgene, alternative and safer phosgene equivalents, such as N,N'-carbonyldiimidazole (CDI), may be employed for the synthesis of urea derivatives, although specific protocols for **1,3-dihydroxyurea** using these reagents are not well-documented[4].

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Chemical Reactivity and Stability

1,3-Dihydroxyurea exhibits reactivity characteristic of its functional groups. As an amide, it can undergo reactions with various electrophiles and nucleophiles[1].

Key reactions reported for **1,3-dihydroxyurea** include:

- Acylation: It can form a tetrabenzoyl derivative, indicating the reactivity of the hydroxyl and amine protons[3].
- Reaction with Isocyanates: **1,3-Dihydroxyurea** reacts with phenyl isocyanate to yield hydroxydiphenylbiuret[3].
- Reaction with Xanthydrol: In the presence of xanthydrol, it has been reported to produce xanthone and hydroxyurea[3].

In terms of stability, studies have shown that **1,3-dihydroxyurea** is less stable in alkaline conditions compared to hydroxyurea[3]. In the presence of alkali, it can decompose to form cyanate and hydroxyurea[3].

Molecular Structure and Properties

Core Structural Features

The fundamental structure of **1,3-dihydroxyurea** consists of a central carbonyl group bonded to two nitrogen atoms, each of which is further bonded to a hydroxyl group.

Table 1: Key Chemical Identifiers and Properties of **1,3-Dihydroxyurea**

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Property	Value	Source(s)
IUPAC Name	1,3-dihydroxyurea	[1]
CAS Number	686-68-0	[1][2]
Molecular Formula	$CH_4N_2O_3$	[1][2]
Molecular Weight	92.05 g/mol	[1][2]
Canonical SMILES	C(=O)(NO)NO	[1][2]
InChI	InChI=1S/CH4N2O3/c4-1(2-5)3-6/h5-6H,(H2,2,3,4)	[1][2]
Physical Description	Colorless prisms	[1]
Melting Point	Decomposes with partial melting at 102-106 °C (216-223 °F)	[1][2]

Tautomerism and Conformational Analysis

Like many urea derivatives, **1,3-dihydroxyurea** has the potential to exhibit tautomerism. The presence of both amide and hydroxyl functionalities allows for the possibility of keto-enol and other tautomeric forms. However, specific experimental or in-depth theoretical studies on the tautomeric equilibrium of **1,3-dihydroxyurea** are not readily available in the current scientific literature. Computational studies on related urea derivatives suggest that the conformational preferences are influenced by substitution on the nitrogen atoms[4].

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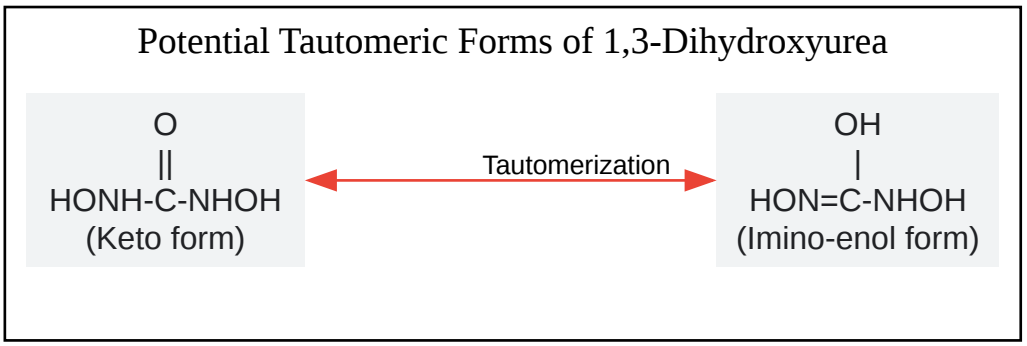

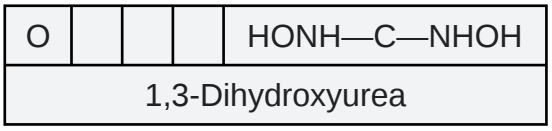

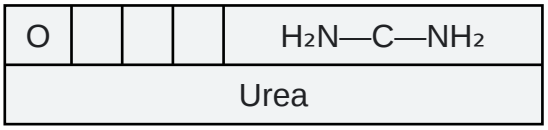

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Figure 2: Potential Keto-Enol Tautomerism in **1,3-Dihydroxyurea**.

Spectroscopic Characterization (Predicted)

While specific, experimentally obtained spectroscopic data for **1,3-dihydroxyurea** are scarce in the literature, predictions can be made based on its structure.

- ^{1}H NMR Spectroscopy: The proton NMR spectrum would be expected to show signals for the N-H and O-H protons. The chemical shifts of these protons would be sensitive to the solvent and concentration due to hydrogen bonding.
- ^{13}C NMR Spectroscopy: A single resonance for the carbonyl carbon would be expected, with its chemical shift influenced by the electronegative nitrogen and oxygen atoms.

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- Infrared (IR) Spectroscopy: The IR spectrum would be characterized by strong absorptions corresponding to the C=O stretching vibration of the urea carbonyl group, as well as N-H and O-H stretching and bending vibrations.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to its molecular weight, along with fragmentation patterns characteristic of the urea and hydroxylamine moieties.

Distinction from Hydroxyurea (1-Hydroxyurea)

It is crucial to differentiate **1,3-dihydroxyurea** from its isomer, hydroxyurea (1-hydroxyurea). The majority of research and clinical applications attributed to "hydroxyurea" pertain to the 1-hydroxy isomer.

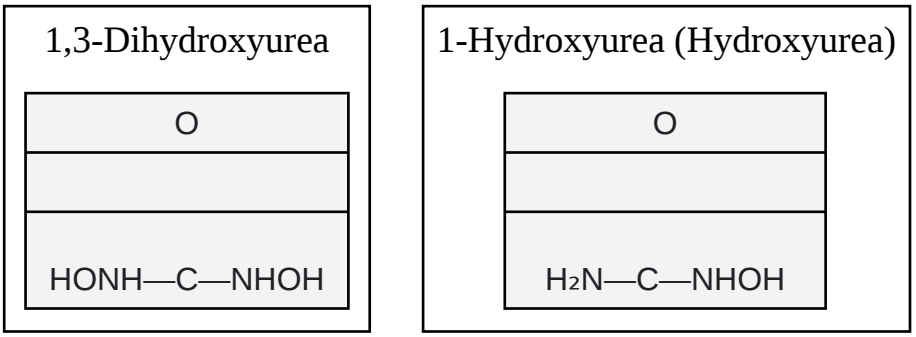

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Figure 3: Structural Comparison of **1,3-Dihydroxyurea** and 1-Hydroxyurea.

Table 2: Comparison of **1,3-Dihydroxyurea** and 1-Hydroxyurea

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Feature	1,3-Dihydroxyurea	1-Hydroxyurea (Hydroxyurea)
Structure	Two hydroxyl groups (on N and N')	One hydroxyl group (on one N)
Molecular Formula	$CH_4N_2O_3$	$CH_4N_2O_2$
Molecular Weight	92.05 g/mol	76.055 g/mol
CAS Number	686-68-0	127-07-1
Clinical Use	Not well-established	Established for sickle cell disease, CML, etc.
Stability in Alkali	Less stable	More stable

Potential Applications in Drug Development: A Frontier for Research

While the pharmacological profile of **1,3-dihydroxyurea** is largely unexplored, its structural similarity to the bioactive hydroxyurea suggests potential for biological activity. The presence of two hydroxylamine functionalities could lead to different interactions with biological targets compared to its mono-hydroxylated counterpart.

Future research into **1,3-dihydroxyurea** could explore its potential as:

- An inhibitor of enzymes targeted by hydroxyurea, such as ribonucleotide reductase.
- A nitric oxide donor, a property associated with hydroxyurea's mechanism of action in sickle cell disease.
- A scaffold for the development of new therapeutic agents, leveraging its unique chemical structure.

It is imperative that any investigation into the biological effects of compounds related to hydroxyurea clearly distinguishes between the 1-hydroxy and 1,3-dihydroxy isomers to ensure accurate interpretation of results.

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Conclusion

1,3-Dihydroxyurea is a distinct chemical entity with a defined structure and synthesis route. While it shares a common urea backbone with the clinically significant drug hydroxyurea, its chemical properties, reactivity, and stability differ due to the presence of a second hydroxyl group. The current body of scientific literature on **1,3-dihydroxyurea** is limited, particularly concerning its experimental characterization and biological activity. This guide has synthesized the available information to provide a solid foundation for researchers and drug development professionals. Further investigation into the synthesis, characterization, and pharmacological properties of **1,3-dihydroxyurea** is warranted to unlock its full scientific and potential therapeutic value.

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